

The Enigmatic Diterpenoid: A Technical Overview of 6-Epidemethylesquirolin D

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Compound of Interest

Compound Name: 6-Epidemethylesquirolin D

Cat. No.: B8261428

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Introduction

6-Epidemethylesquirolin D, also known as 6-epi-O-Demethylesquirolin D, is a diterpenoid natural product. Its chemical structure is defined by the molecular formula $C_{20}H_{28}O_5$ and it is identified by the CAS Number 165074-00-0. This compound has been isolated from *Euphorbia ehracteolata*, a plant species belonging to the extensive Euphorbiaceae family. Plants in this genus are known to produce a rich diversity of bioactive secondary metabolites, including a wide array of diterpenoids. While **6-Epidemethylesquirolin D** is commercially available through several chemical suppliers, indicating its accessibility for research purposes, detailed public-domain information regarding its discovery, isolation, and biological activity remains scarce.

This technical guide aims to provide a comprehensive overview of the available information on **6-Epidemethylesquirolin D**. However, it is important to note that a primary scientific publication detailing its initial discovery and characterization could not be located through extensive searches of scientific databases. Consequently, the information presented herein is compiled from chemical supplier data and general reviews of diterpenoids from the *Euphorbia* genus. This document will be updated as more specific research on **6-Epidemethylesquirolin D** becomes publicly available.

Physicochemical Properties

A summary of the key physicochemical properties of **6-Epidemethylesquirolin D** is presented in the table below. This information is crucial for its handling, formulation, and experimental design.

Property	Value
IUPAC Name	(1aR,4E,7aS,8S,10aR)-8-hydroxy-4-(hydroxymethyl)-1,1,7a-trimethyl-1a,2,3,7,8,9,10,10a-octahydrocyclopropa[1][2]cyclonona[1,2-b]oxirene-5,6-dione
Alternate Name	6-epi-O-Demethylesquirolin D
CAS Number	165074-00-0
Molecular Formula	C ₂₀ H ₂₈ O ₅
Molecular Weight	364.43 g/mol
Source Organism	Euphorbia ehracteolata
Compound Class	Diterpenoid

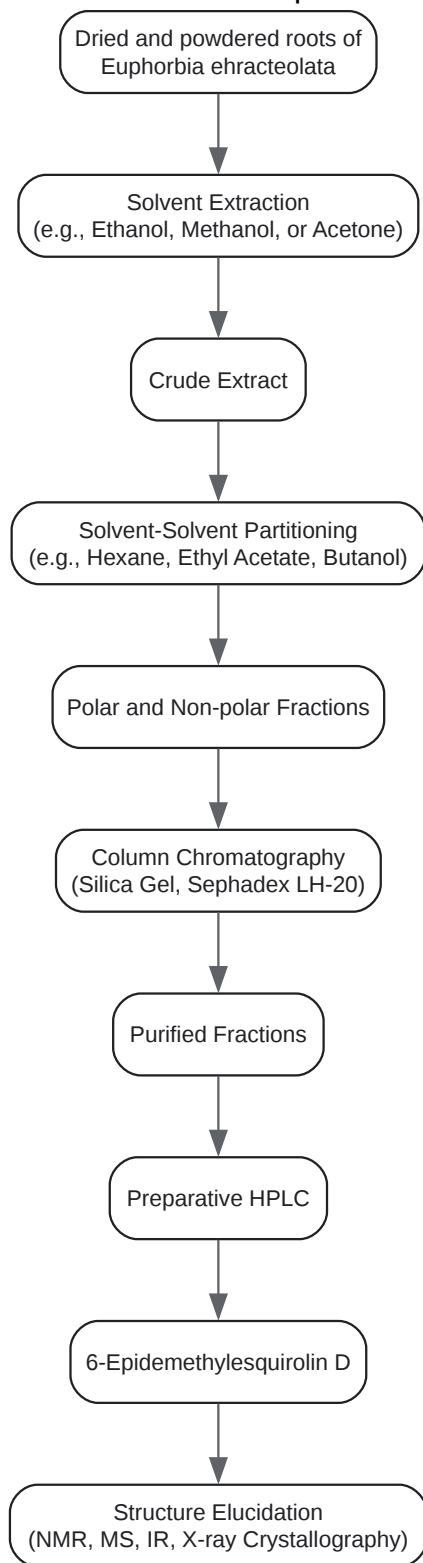
Putative Experimental Protocols

While the specific experimental protocols for the isolation and characterization of **6-Epidemethylesquirolin D** are not detailed in the available literature, a general workflow can be inferred based on standard phytochemical practices for isolating diterpenoids from Euphorbia species.

General Isolation Workflow

The following diagram illustrates a plausible experimental workflow for the isolation of **6-Epidemethylesquirolin D** from Euphorbia ehracteolata.

General Workflow for Diterpenoid Isolation



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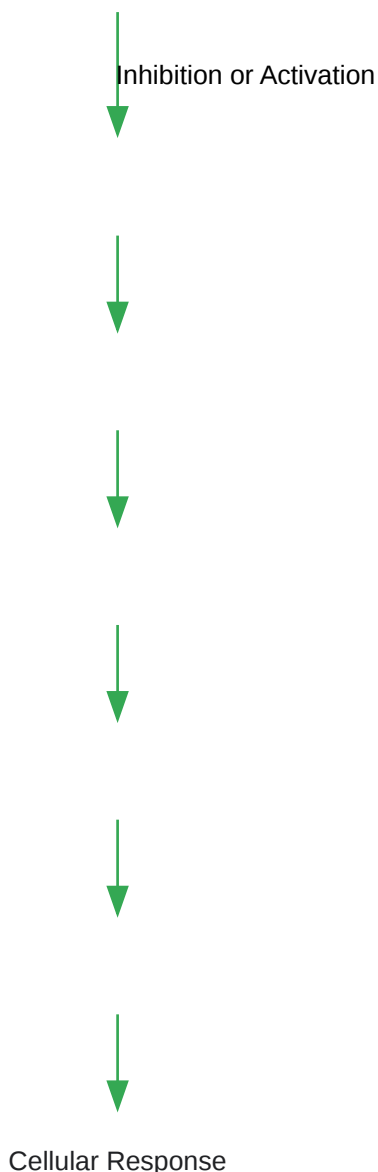
A plausible workflow for isolating **6-Epidemethylesquirolin D**.

Biological Activity and Signaling Pathways

The biological activity of **6-Epidemethylesquirolin D** has not been specifically reported in the reviewed literature. However, diterpenoids isolated from *Euphorbia* species are known to exhibit a wide range of pharmacological effects, including anti-inflammatory, antiviral, and cytotoxic activities. The complex structures of these compounds often lend themselves to specific interactions with cellular targets.

Given the lack of specific data for **6-Epidemethylesquirolin D**, a hypothetical signaling pathway that is often modulated by bioactive diterpenoids is presented below for illustrative purposes. This diagram represents a generalized pathway and should not be considered as verified for this specific compound.

Hypothetical Signaling Pathway Modulation



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A hypothetical signaling pathway potentially modulated by a bioactive diterpenoid.

Future Research Directions

The lack of detailed scientific literature on **6-Epidemethylesquirolin D** presents a significant opportunity for future research. Key areas for investigation include:

- **Definitive Isolation and Structural Elucidation:** A full scientific report detailing the isolation from *Euphorbia ehracteolata* with complete spectroscopic data (^1H NMR, ^{13}C NMR, 2D NMR, HR-MS) is needed to confirm its structure unequivocally.
- **Biological Screening:** Comprehensive screening of **6-Epidemethylesquirolin D** against various disease models, including cancer cell lines, inflammatory assays, and antimicrobial tests, would be highly valuable.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies to elucidate the molecular mechanism of action and identify specific cellular targets and signaling pathways will be crucial for its development as a potential therapeutic agent.
- **Synthesis:** The development of a total synthesis or semi-synthetic routes would provide a sustainable supply for further research and development, independent of natural source availability.

Conclusion

6-Epidemethylesquirolin D represents an intriguing but understudied natural product from the medicinally important *Euphorbia* genus. While its basic chemical identity is known, a significant gap exists in the scientific literature regarding its discovery, isolation, and biological properties. This technical guide serves as a starting point for researchers interested in this compound, summarizing the currently available information and highlighting the substantial opportunities for future investigation. The exploration of this and other novel natural products is essential for the discovery of new therapeutic leads.

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References

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